

Application Notes and Protocols for Measuring TP-064 Activity

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Compound of Interest

Compound Name: PH-064

Cat. No.: B1667074

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals to measure the cellular activity of TP-064, a potent and selective inhibitor of Protein Arginine Methyltransferase 4 (PRMT4/CARM1).

Introduction to TP-064

TP-064 is a small molecule inhibitor that selectively targets the methyltransferase activity of PRMT4 (also known as CARM1).[1][2] PRMT4 is an important enzyme involved in various cellular processes, including transcriptional regulation, and has been identified as a potential therapeutic target in oncology, particularly in multiple myeloma.[1][2][3] TP-064 exerts its biological effects by inhibiting the methylation of PRMT4 substrates, leading to cell cycle arrest and a reduction in cancer cell proliferation.[1][2][3] A structurally related but inactive compound, TP-064N, is available as a negative control for experimental validation.[1][4]

Data Presentation

The following tables summarize the reported in vitro and cellular activities of TP-064.

Table 1: In Vitro and Cellular IC50 Values for TP-064

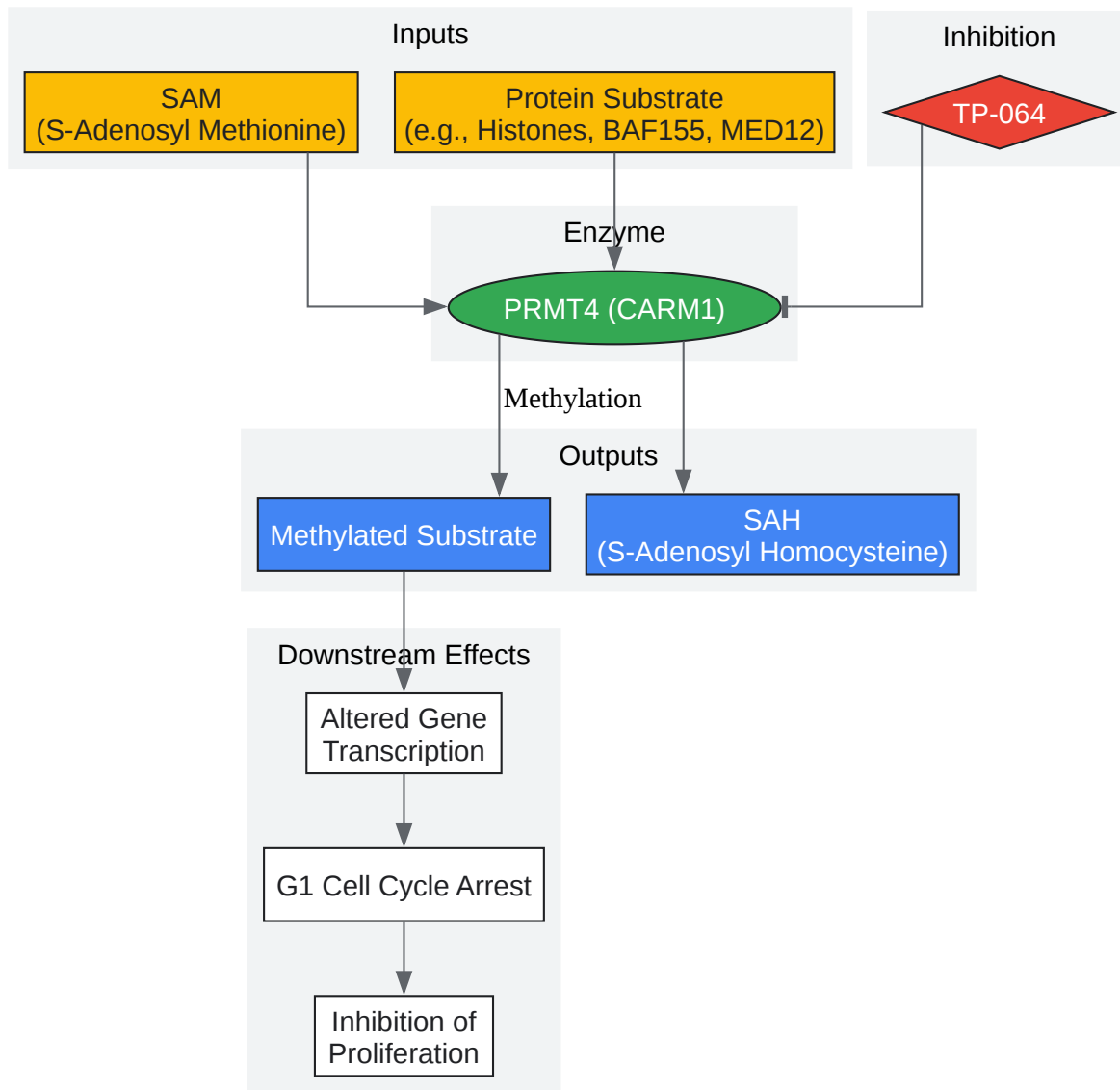
Target/Substrate	Assay Type	Cell Line	IC50 Value	Reference
PRMT4	Biochemical Methyltransferase Assay	-	< 10 nM	[1][2][3]
BAF155 (dimethylation)	Western Blot	HEK293	340 ± 30 nM	[1][2][3]
MED12 (dimethylation)	Western Blot	HEK293	43 ± 10 nM	[1][2][3][4]

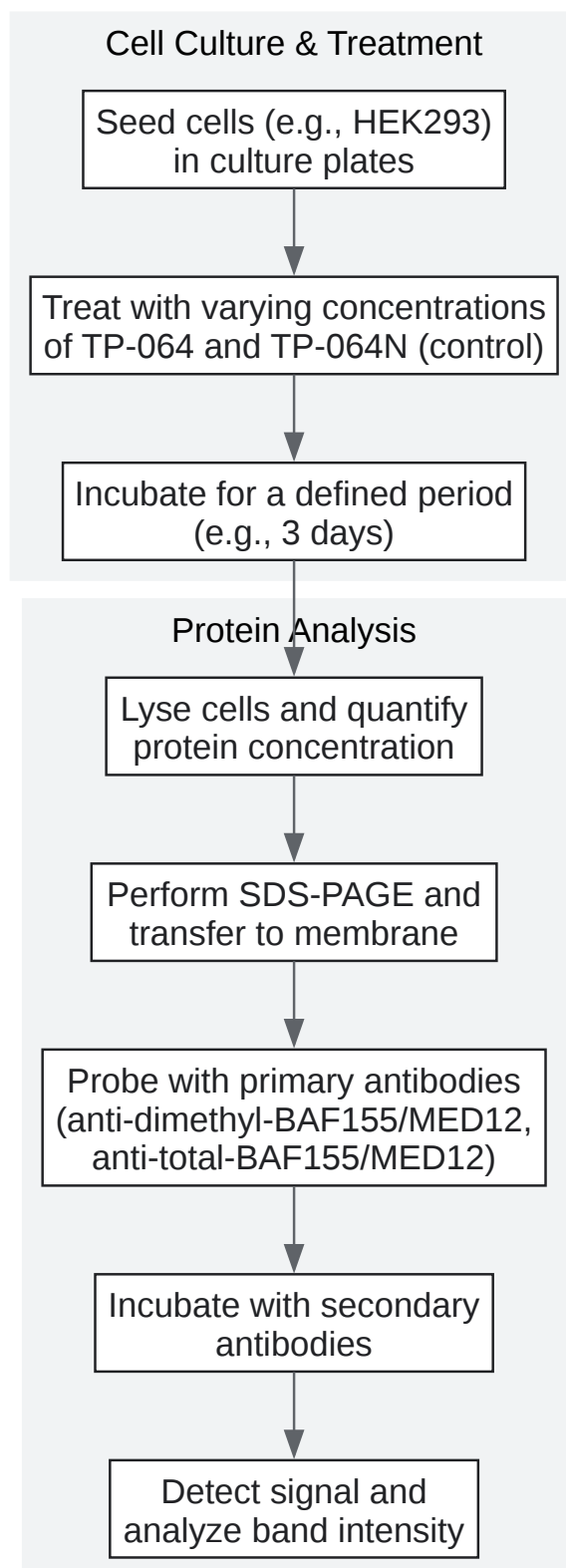
Table 2: Anti-proliferative Activity of TP-064 in Multiple Myeloma Cell Lines

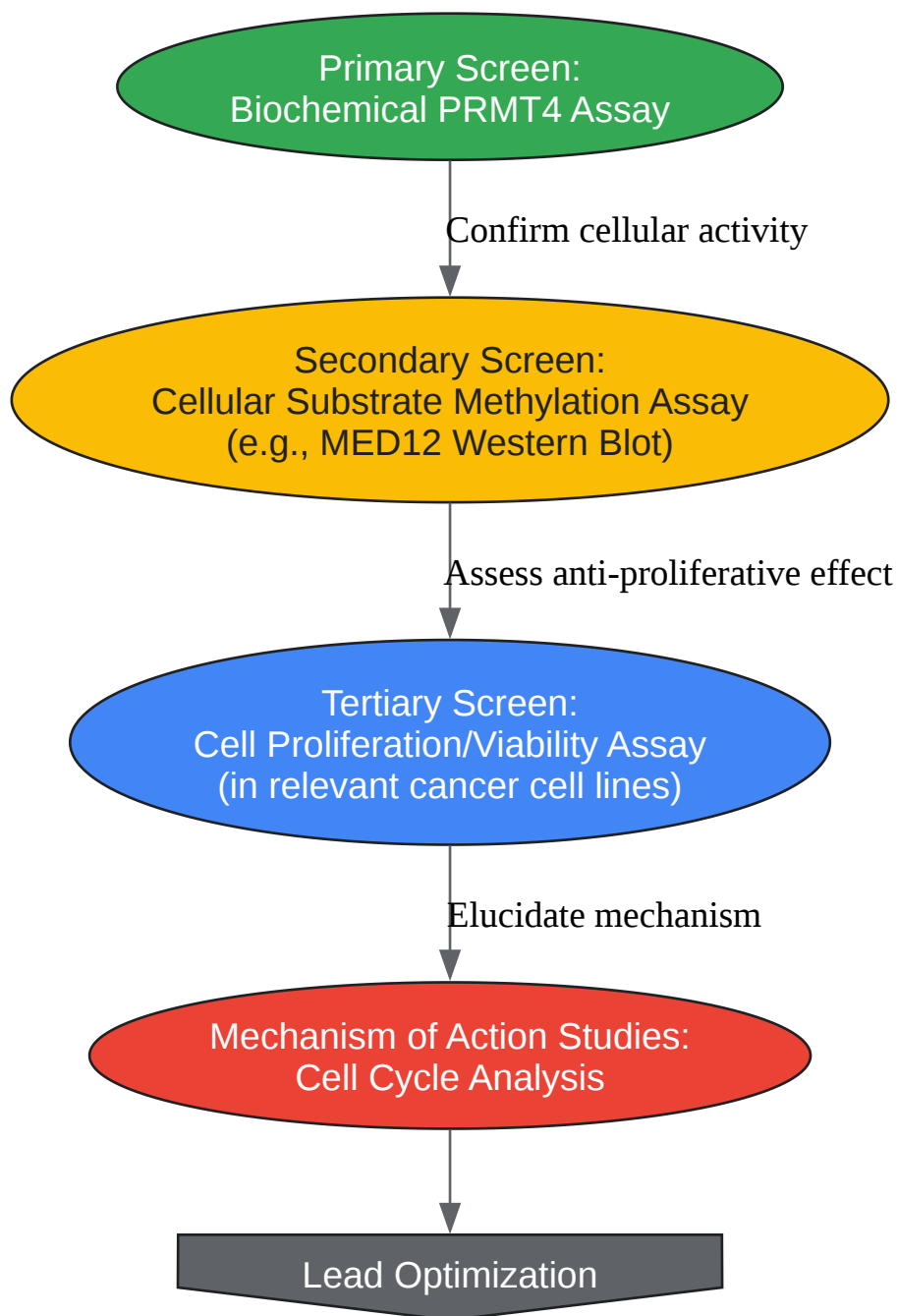
Cell Line	Assay Type	Treatment Duration	IC50 Value	Reference
NCI-H929	Cell Viability (ATP-based)	6 days	Potent Inhibition (specific IC50 not stated)	[1]
RPMI8226	Cell Viability (ATP-based)	6 days	Potent Inhibition (specific IC50 not stated)	[1]
MM.1S	Cell Viability (ATP-based)	6 days	Potent Inhibition (specific IC50 not stated)	[1]

Signaling Pathway and Experimental Workflow

PRMT4 (CARM1) Signaling Pathway







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References

- 1. TP-064, a potent and selective small molecule inhibitor of PRMT4 for multiple myeloma - PMC [pmc.ncbi.nlm.nih.gov]
- 2. TP-064, a potent and selective small molecule inhibitor of PRMT4 for multiple myeloma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. TP-064 | Structural Genomics Consortium [thesgc.org]
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